

1-Isothiocyanato-4-phenoxybenzene: A Technical Overview for Drug Discovery and Development

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Compound of Interest

Compound Name: 1-Isothiocyanato-4-phenoxybenzene

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Abstract

1-Isothiocyanato-4-phenoxybenzene, also known as 4-phenoxyphenyl isothiocyanate, is an aromatic organic compound featuring a reactive isothiocyanate group. Isothiocyanates as a class are the subject of extensive research due to their well-documented biological activities, including anticancer, anti-inflammatory, and antioxidant properties. This technical guide provides a comprehensive overview of **1-Isothiocyanato-4-phenoxybenzene**, detailing its chemical properties, a plausible synthesis protocol, and an exploration of its potential biological activities and mechanisms of action based on the current understanding of related isothiocyanate compounds. Due to a lack of specific experimental data for this particular molecule, this guide draws upon the broader knowledge of the isothiocyanate class to infer its potential therapeutic applications and guide future research.

Chemical and Physical Properties

1-Isothiocyanato-4-phenoxybenzene is a molecule with the chemical formula C₁₃H₉NOS.[1] It is also referred to as 4-isothiocyanato-diphenyl ether or benzene, 1-isothiocyanato-4-phenoxy-.[1] A comprehensive summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Source
IUPAC Name	1-isothiocyanato-4-phenoxybenzene	PubChem[1]
Synonyms	4-Phenoxyphenyl isothiocyanate, 4- Isothiocyanato-diphenyl ether	PubChem[1]
CAS Number	3529-87-1	PubChem[1]
Molecular Formula	C13H9NOS	PubChem[1]
Molecular Weight	227.28 g/mol	PubChem[1]
Appearance	(Predicted) White to off-white crystalline solid	Inferred from similar compounds
Solubility	(Predicted) Soluble in organic solvents like dichloromethane, chloroform, and ethyl acetate; insoluble in water.	Inferred from general isothiocyanate properties

Synthesis of 1-Isothiocyanato-4-phenoxybenzene

While a specific, detailed experimental protocol for the synthesis of **1-Isothiocyanato-4-phenoxybenzene** is not readily available in the published literature, a plausible and efficient synthesis can be designed based on well-established methods for the preparation of aryl isothiocyanates from their corresponding anilines. The most common and effective method involves the reaction of the primary amine with a thiocarbonylating agent. The precursor for this synthesis is 4-phenoxyaniline.

Proposed Synthetic Protocol

This protocol is adapted from general procedures for the synthesis of aryl isothiocyanates.

Reaction Scheme:

Materials:

- 4-phenoxyaniline
- Carbon disulfide (CS₂)
- Triethylamine (TEA) or another suitable base
- Tosyl chloride or another desulfurylating agent
- Dichloromethane (DCM) or another suitable solvent
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for chromatography

Procedure:

- Formation of the Dithiocarbamate Salt:
 - In a round-bottom flask under a nitrogen atmosphere, dissolve 4-phenoxyaniline (1 equivalent) in dichloromethane.
 - Add triethylamine (2-3 equivalents) to the solution and cool the mixture to 0 °C in an ice bath.
 - Slowly add carbon disulfide (1.5-2 equivalents) dropwise to the stirred solution.
 - Allow the reaction to stir at room temperature for 1-2 hours, or until the reaction is complete (monitored by TLC).
- Formation of the Isothiocyanate:
 - Cool the reaction mixture back to 0 °C.

- Slowly add a solution of tosyl chloride (1.1 equivalents) in dichloromethane dropwise.
- Let the reaction stir at room temperature for another 1-2 hours, or until the dithiocarbamate is consumed (monitored by TLC).
- Work-up and Purification:
 - Quench the reaction by adding saturated sodium bicarbonate solution.
 - Separate the organic layer and wash it sequentially with water and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **1-Isothiocyanato-4-phenoxybenzene**.

Characterization:

The final product should be characterized by spectroscopic methods to confirm its identity and purity. While specific spectral data for **1-Isothiocyanato-4-phenoxybenzene** is not available, the expected spectral features would include:

- ^1H NMR: Signals corresponding to the aromatic protons of the two phenyl rings.
- ^{13}C NMR: A characteristic signal for the isothiocyanate carbon (-N=C=S) typically in the range of 125-140 ppm, along with signals for the aromatic carbons.
- IR Spectroscopy: A strong and characteristic absorption band for the isothiocyanate group (-N=C=S) around 2000-2200 cm^{-1} .
- Mass Spectrometry: A molecular ion peak corresponding to the calculated molecular weight of 227.28 g/mol .

Potential Biological Activities and Mechanisms of Action

Due to the lack of specific biological data for **1-Isothiocyanato-4-phenoxybenzene**, this section will discuss the well-established biological activities and mechanisms of action of the broader class of isothiocyanates. It is hypothesized that **1-Isothiocyanato-4-phenoxybenzene** may exhibit similar properties.

Anticancer Activity

Isothiocyanates are widely recognized for their potential as cancer chemopreventive and therapeutic agents. Their anticancer effects are multifaceted and involve several key mechanisms:

- **Induction of Apoptosis:** Isothiocyanates can trigger programmed cell death in cancer cells through both intrinsic (mitochondrial) and extrinsic (death receptor) pathways. This often involves the generation of reactive oxygen species (ROS), leading to mitochondrial dysfunction, release of cytochrome c, and activation of caspases.
- **Cell Cycle Arrest:** They can halt the proliferation of cancer cells by inducing cell cycle arrest, commonly at the G2/M or G1/S phases. This is achieved by modulating the expression and activity of key cell cycle regulatory proteins such as cyclins and cyclin-dependent kinases (CDKs).
- **Inhibition of Angiogenesis:** Isothiocyanates have been shown to inhibit the formation of new blood vessels, a process crucial for tumor growth and metastasis.
- **Modulation of Signaling Pathways:** Isothiocyanates can influence critical signaling pathways that are often dysregulated in cancer, including the NF-κB, PI3K/Akt, and MAPK pathways.

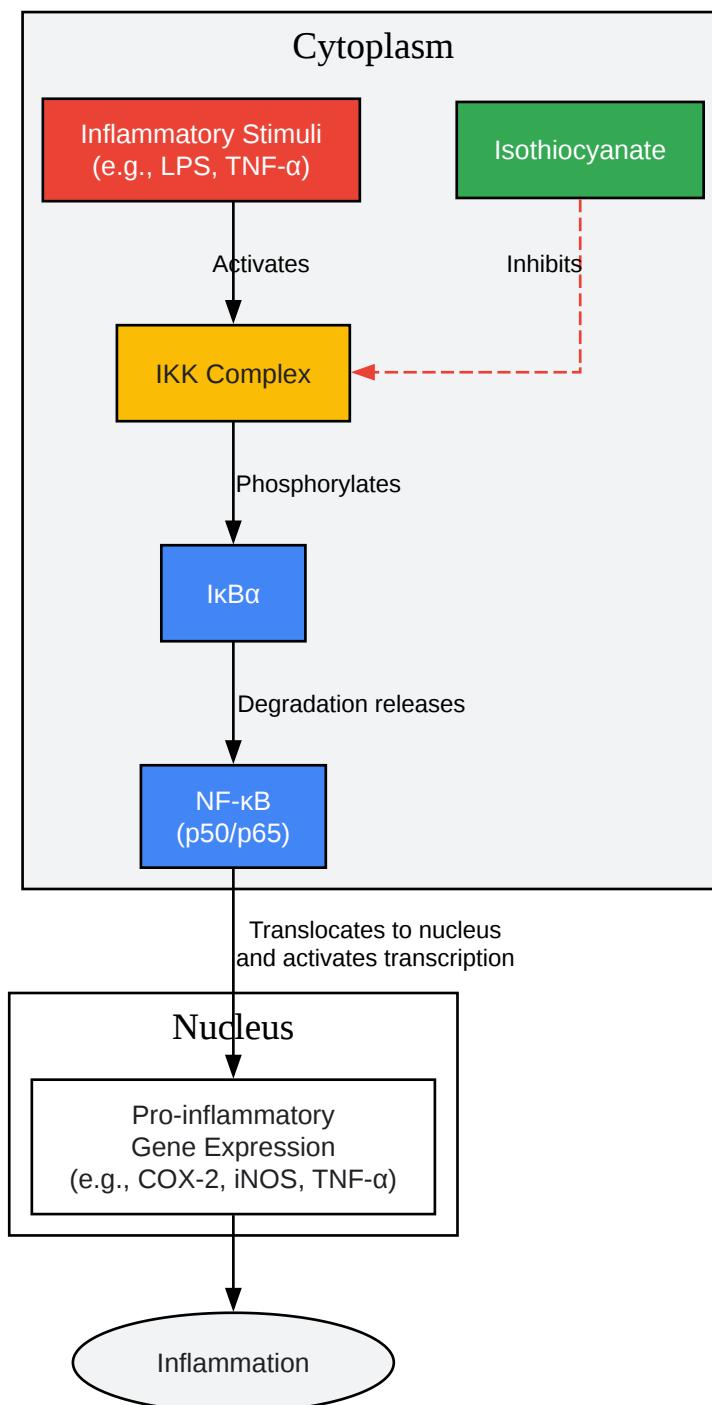
A simplified representation of a common signaling pathway affected by isothiocyanates is the Nrf2 pathway, which is involved in the cellular antioxidant response.

Caption: Isothiocyanate-mediated activation of the Nrf2 signaling pathway.

Anti-inflammatory Activity

Chronic inflammation is a key driver of many diseases, including cancer. Isothiocyanates have demonstrated potent anti-inflammatory effects, primarily through the inhibition of the pro-inflammatory NF-κB signaling pathway.

- Inhibition of NF-κB: Isothiocyanates can prevent the activation of NF-κB, a transcription factor that controls the expression of numerous pro-inflammatory genes, including cytokines, chemokines, and adhesion molecules. This inhibition can occur through various mechanisms, such as preventing the degradation of the inhibitory IκB α protein.



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Caption: Inhibition of the NF-κB inflammatory pathway by isothiocyanates.

Antioxidant Activity

Isothiocyanates can exert antioxidant effects through both direct and indirect mechanisms:

- Direct Radical Scavenging: Some isothiocyanates can directly scavenge free radicals, although this is generally considered a minor contribution to their overall antioxidant capacity.
- Indirect Antioxidant Effects: The primary antioxidant mechanism of isothiocyanates is through the activation of the Nrf2 pathway (as depicted in the diagram above), leading to the increased expression of a battery of antioxidant and detoxification enzymes.

Future Directions and Conclusion

1-Isothiocyanato-4-phenoxybenzene represents a promising yet understudied molecule within the broader class of biologically active isothiocyanates. The presence of the phenoxybenzene moiety may influence its lipophilicity and cellular uptake, potentially leading to unique pharmacological properties compared to other well-studied isothiocyanates.

Future research should focus on:

- Definitive Synthesis and Characterization: The development and publication of a detailed, validated synthesis protocol and complete spectroscopic characterization of **1-Isothiocyanato-4-phenoxybenzene**.
- In Vitro Biological Evaluation: A systematic evaluation of its cytotoxic, anti-inflammatory, and antioxidant activities in relevant cell-based assays. This should include the determination of quantitative metrics such as IC₅₀ values.
- Mechanism of Action Studies: Elucidation of the specific molecular targets and signaling pathways modulated by **1-Isothiocyanato-4-phenoxybenzene**.
- In Vivo Studies: Following promising in vitro results, evaluation of its efficacy and safety in preclinical animal models of relevant diseases.

In conclusion, while direct experimental data on **1-Isothiocyanato-4-phenoxybenzene** is currently limited, the extensive body of research on related isothiocyanates provides a strong

rationale for its investigation as a potential therapeutic agent. This technical guide serves as a foundation to stimulate and guide future research into this intriguing compound.

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